

Application Notes and Protocols for Preparing (rac)-Talazoparib Stock Solutions

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Compound of Interest

Compound Name: (rac)-Talazoparib

Cat. No.: B1141447

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These application notes provide detailed protocols for the preparation of **(rac)-Talazoparib** stock solutions for in vitro experiments. Adherence to these guidelines will help ensure the accuracy and reproducibility of experimental results.

Quantitative Data Summary

(rac)-Talazoparib is a potent inhibitor of PARP1 and PARP2 enzymes.^{[1][2]} For effective use in experimental settings, it is crucial to prepare stock solutions with accuracy. The following table summarizes the key quantitative data for **(rac)-Talazoparib**.

Parameter	Value	Source(s)
Molecular Weight	380.35 g/mol	[3][4]
Solubility in DMSO	≥19.02 mg/mL; 25 mg/mL (65.73 mM); 76 mg/mL	[3][5][6]
Solubility in Ethanol	≥14.2 mg/mL	[5]
Aqueous Solubility	Low, pH-independent (17 to 38 µg/mL)	[7]
Powder Storage	3 years at -20°C; 2 years at 4°C	[4]
Stock Solution Storage	1 year at -80°C; 6 months at -20°C	[3][6]

Note: The use of fresh, moisture-free DMSO is recommended as its hygroscopic nature can impact the solubility of the product.[3][6] For complete dissolution in DMSO or ethanol, ultrasonic treatment and gentle warming may be necessary.[4][5][6]

Experimental Protocols

2.1. Preparation of a 10 mM (**rac**)-Talazoparib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of (**rac**)-Talazoparib in Dimethyl Sulfoxide (DMSO).

Materials:

- (**rac**)-Talazoparib powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

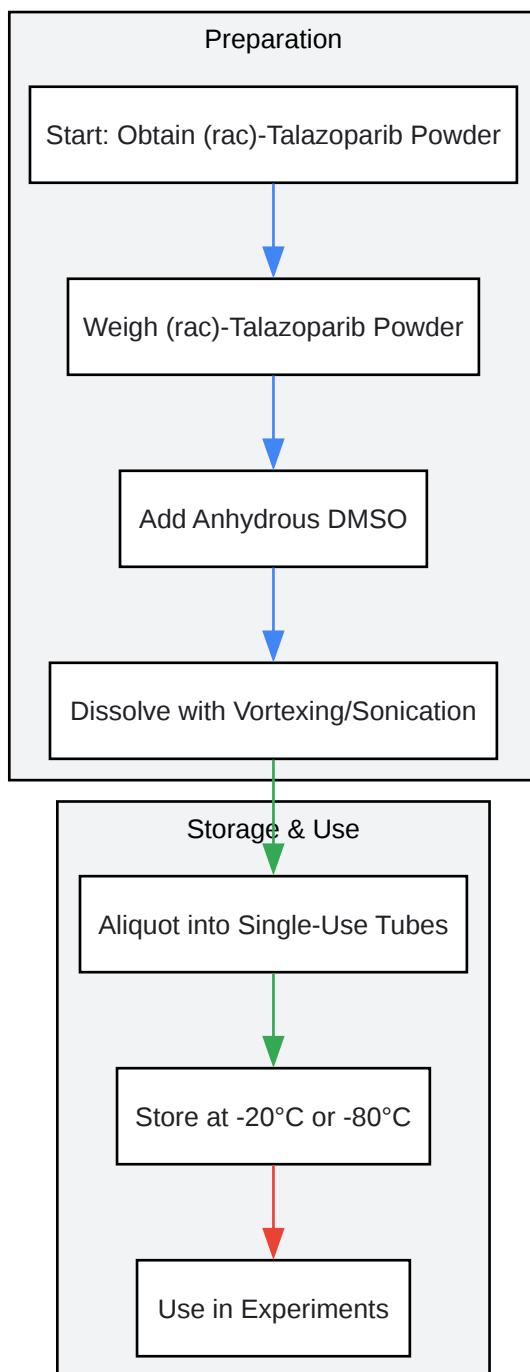
- Pre-weighing Preparation: Before opening, bring the vial of **(rac)-Talazoparib** powder to room temperature to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **(rac)-Talazoparib** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.80 mg of **(rac)-Talazoparib** (Molecular Weight = 380.35 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube containing the weighed **(rac)-Talazoparib**. To prepare a 10 mM solution with 3.80 mg of the compound, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound. If necessary, use a sonicator bath for a few minutes to ensure complete dissolution.^{[4][5][6]} Visually inspect the solution to ensure no solid particles remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).^{[3][6]} Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.

2.2. Quality Control

- Visual Inspection: Always visually inspect the stock solution for any signs of precipitation or degradation before use. If any particulates are observed, the solution should be discarded.
- Concentration Verification (Optional): For critical experiments, the concentration of the stock solution can be verified using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC).

Visualizations

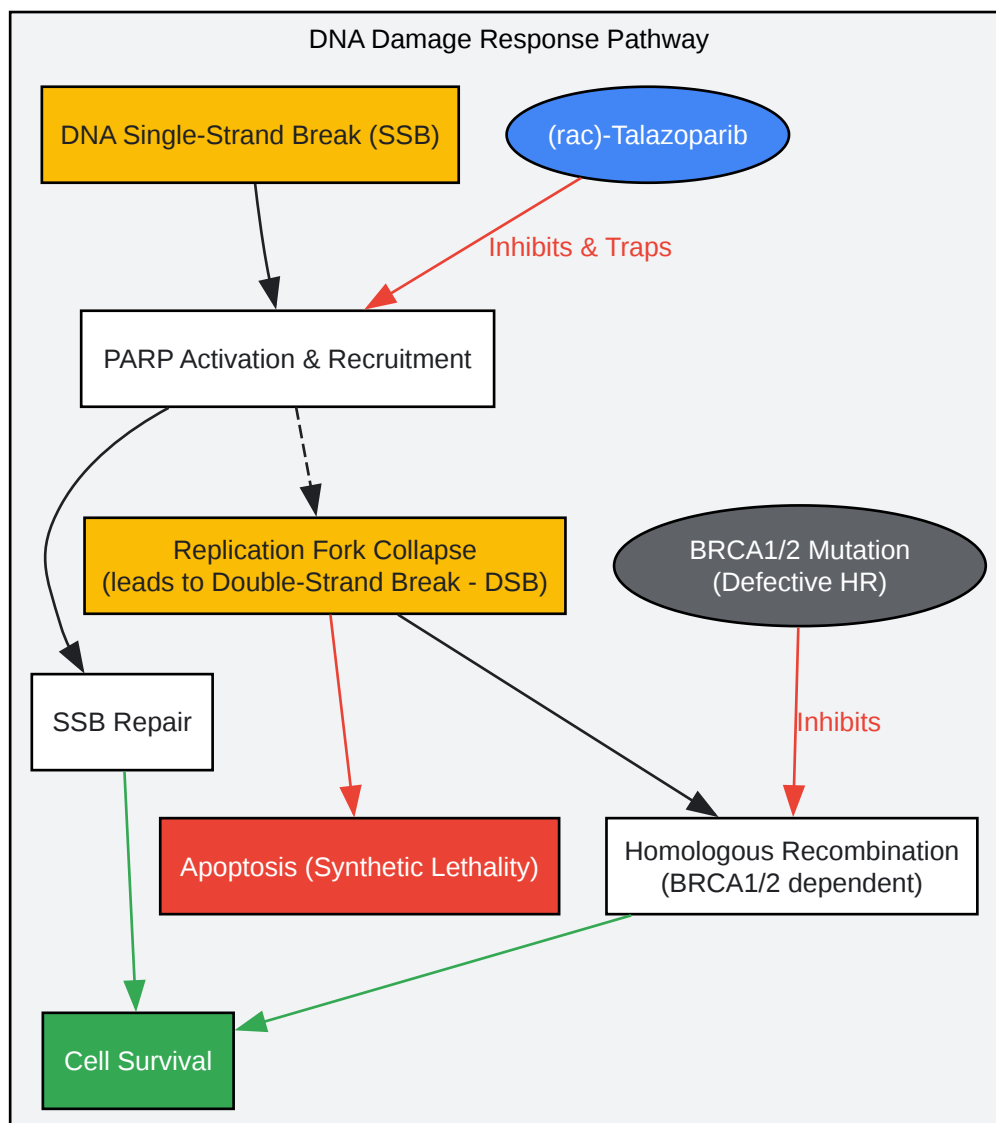
3.1. Experimental Workflow



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Caption: Workflow for preparing **(rac)-Talazoparib** stock solution.

3.2. Signaling Pathway



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